

Personal protective equipment for handling Magnesium bromide hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Magnesium bromide hydrate**

Cat. No.: **B6302090**

[Get Quote](#)

Essential Safety and Handling Guide for Magnesium Bromide Hydrate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Magnesium bromide hydrate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this compound.

Chemical Identifier:

- Name: **Magnesium bromide hydrate**
- Synonyms: Magnesium bromide hexahydrate
- CAS Number: 13446-53-2
- Molecular Formula: $MgBr_2 \cdot 6H_2O$

Hazard Identification and Safety Summary

Magnesium bromide hydrate is classified as an irritant.^[1] It can cause skin and serious eye irritation.^{[1][2][3]} Inhalation of dust may lead to respiratory tract irritation.^{[1][3]} Ingestion may be harmful and can cause stomach pains, vomiting, and diarrhea.^{[2][3]}

Signal Word: Warning[1]

Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Magnesium bromide hydrate** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye Protection	Approved safety glasses with side shields, chemical safety goggles, or a face shield should be worn at all times.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) must be worn.[3][4] A lab coat or other protective clothing is required to prevent skin contact.[5]
Respiratory	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) should be used if dust is generated and ventilation is inadequate.[3][4][5] Work should ideally be conducted in a fume hood.[3]

Operational Plan for Handling

1. Engineering Controls:

- Always handle **Magnesium bromide hydrate** in a well-ventilated area.[2]
- For procedures that may generate dust, use of a chemical fume hood is required.[3]

- Ensure that an emergency eyewash station and safety shower are readily accessible in the immediate work area.[1]

2. Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Read the Safety Data Sheet (SDS) thoroughly.
- Weighing and Transfer:
 - Minimize the generation of dust.[1][5]
 - If possible, weigh the compound directly into a sealable container.
 - Use a scoop or spatula for transfers. Avoid pouring the powder, which can create airborne dust.
- Working with Solutions:
 - When dissolving, add the solid to the solvent slowly to avoid splashing.
 - Be aware that **Magnesium bromide hydrate** is deliquescent, meaning it readily absorbs moisture from the air.[2] Keep containers tightly closed when not in use.[1][2][3]
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling is complete.[2][3]
 - Clean the work area to remove any residual contamination.

3. Storage:

- Store in a cool, dry, and well-ventilated area.[5]
- Keep the container tightly sealed to prevent moisture absorption.[1][2][3]
- Store away from strong oxidizing agents, strong acids, and strong bases.[1]

Emergency Procedures

Incident	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, making sure to rinse under the eyelids. [3] Seek immediate medical attention. [3]
Skin Contact	Remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. [6] If irritation persists, seek medical attention. [3]
Inhalation	Move the individual to fresh air. [1] [2] [3] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention. [5]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. [5] Seek immediate medical attention. [3] [5]
Spill	Ventilate the area. [2] Wearing appropriate PPE, sweep up the spilled solid, taking care not to create dust. [3] Place the material into a sealed, labeled container for disposal. [2] [5] Wash the spill site after material pickup is complete. [2]

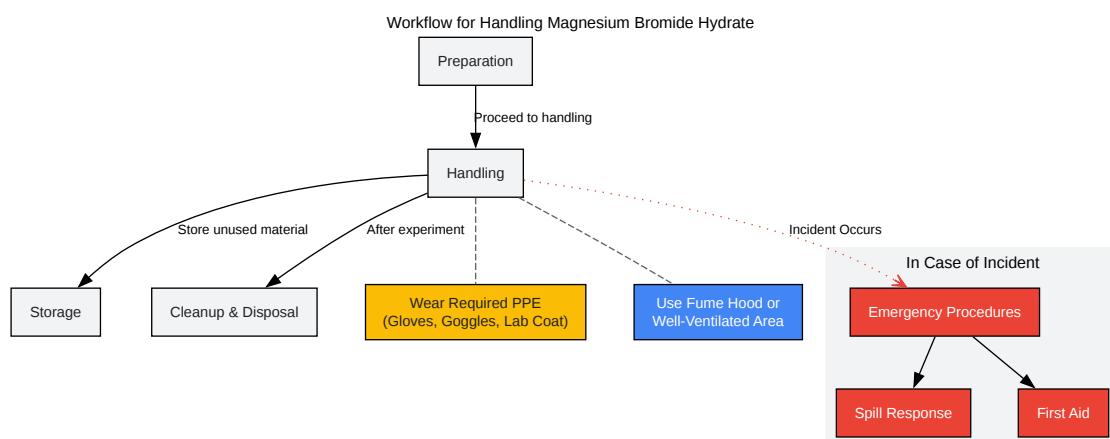
Disposal Plan

All waste materials containing **Magnesium bromide hydrate** must be handled as chemical waste.

- Solid Waste:
 - Collect any unused solid material and contaminated consumables (e.g., weigh boats, gloves, paper towels) in a clearly labeled, sealed container.

- Aqueous Solutions:
 - Aqueous solutions should be collected in a labeled waste container designated for non-hazardous aqueous waste, unless mixed with other hazardous materials.
- Final Disposal:
 - Dispose of all waste in accordance with local, state, and federal regulations.[3] Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Workflow and Safety Relationships



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **Magnesium bromide hydrate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. Magnesium Bromide SDS (Safety Data Sheet) | Flinn Scientific flinnsci.com
- 3. prochemonline.com [prochemonline.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. dept.harpercollege.edu [dept.harpercollege.edu]
- 6. WERCS Studio - Application Error assets.thermofisher.cn
- To cite this document: BenchChem. [Personal protective equipment for handling Magnesium bromide hydrate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b6302090#personal-protective-equipment-for-handling-magnesium-bromide-hydrate>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com